

# Tinuvin 123 CAS number and molecular weight

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Compound of Interest		
Compound Name:	Tinuvin 123	
Cat. No.:	B1209033	Get Quote

# **In-Depth Technical Guide: Tinuvin 123**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tinuvin 123**, a hindered amine light stabilizer (HALS). It details its chemical properties, mechanism of action, and relevant experimental applications, with a focus on data presentation and methodological rigor.

### **Core Properties of Tinuvin 123**

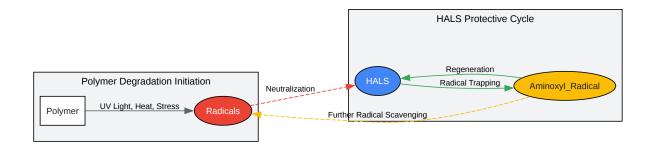
**Tinuvin 123** is chemically described as Decanedioic acid, bis(2,2,6,6-tetramethyl-1-(octyloxy)-4-piperidinyl) ester. Its key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	129757-67-1
Molecular Weight	~737 g/mol
Appearance	Clear, slightly yellow liquid
Chemical Class	Hindered Amine Light Stabilizer (HALS)

## **Mechanism of Action: The Denisov Cycle**



Tinuvin 123, as a hindered amine light stabilizer, does not operate by absorbing UV radiation. Instead, it functions by inhibiting the degradation of polymers through a cyclic process that removes free radicals generated during photo-oxidation. This regenerative mechanism, known as the Denisov cycle, is what accounts for the high efficiency and long-term stability that HALS provide to materials. The process involves the HALS reacting with initial polymer peroxy and alkyl radicals, which prevents further radical-induced degradation. Through these reactions, the HALS is oxidized to an aminoxyl radical, but it can revert to its original amine form through a series of subsequent radical reactions, allowing it to continue its stabilizing function.



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Caption: The Denisov Cycle illustrating the regenerative mechanism of Hindered Amine Light Stabilizers (HALS).

# Experimental Protocols: Antimicrobial Efficacy of HALS in Coatings

While **Tinuvin 123** is primarily a light stabilizer, related HALS have been investigated for other properties, such as antimicrobial activity. The following is a representative experimental protocol for evaluating the antimicrobial properties of HALS when incorporated into a lacquer film.

Objective: To determine the antimicrobial activity of a HALS-containing lacquer film against various microorganisms.



#### Materials:

- Hindered Amine Light Stabilizer (e.g., a Tinuvin series HALS)
- Polyurethane (PUR) resin (solvent-based or water-based)
- Matting agent (e.g., silicone)
- Polyethylene terephthalate (PET) inert surface
- Microbial cultures (e.g., Staphylococcus aureus, Escherichia coli, Candida albicans)
- · Sterile growth media
- Incubator
- Spectrophotometer

#### Methodology:

- Preparation of Lacquer Formulations:
  - For solvent-based formulations, mix the PUR resin, matting agent, and the HALS in predetermined weight percentages. For instance, a formulation could consist of 96.9% PUR resin, 2.9% matting agent, and 0.2% Tinuvin 123.
  - For water-based formulations, add the HALS to a commercial waterborne PUR dispersion to achieve the desired concentration (e.g., 0.5% m/m).
- Film Casting:
  - $\circ$  Spread the prepared lacquer formulation onto a PET inert surface using a film applicator to a specified thickness (e.g., 90  $\mu$ m).
  - Allow the films to dry completely.
- Antimicrobial Testing:
  - Prepare standardized suspensions of the test microorganisms.





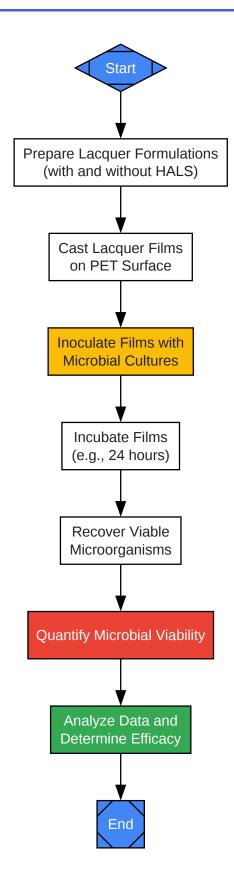


- Inoculate the surface of the HALS-containing lacquer films and control films (without HALS) with the microbial suspensions.
- Incubate the films under appropriate conditions (temperature and humidity) for a specified period (e.g., 24 hours).
- After incubation, recover the viable microorganisms from the film surfaces.
- Quantify the number of viable microorganisms using standard techniques such as serial dilution and plate counting, or spectrophotometric analysis.

#### Data Analysis:

- Calculate the percentage reduction in microbial viability for the HALS-containing films compared to the control films.
- Statistical analysis should be performed to determine the significance of the observed antimicrobial activity.





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Caption: Workflow for evaluating the antimicrobial efficacy of HALS in lacquer films.



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